

Essential Safety and Operational Guide for Handling Bicyclopentyl

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Compound of Interest

Compound Name: **Bicyclopentyl**

Cat. No.: **B158630**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Bicyclopentyl**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Data Summary

The following table summarizes key quantitative data for **Bicyclopentyl**, crucial for safe handling, storage, and emergency procedures.

Property	Value
CAS Number	1636-39-1
Molecular Formula	C ₁₀ H ₁₈
Molecular Weight	138.25 g/mol
Boiling Point (est.)	190 °C
Flash Point (est.)	49.81 °C
Density (est.)	0.8102 g/cm ³
Vapor Pressure (est.)	Information not readily available
Form	Oil
Color	Colorless
Solubility	Slightly soluble in Chloroform and Hexanes

Personal Protective Equipment (PPE)

When handling **Bicyclopentyl**, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent skin and eye contact, and inhalation of vapors. The selection of PPE should be based on a thorough risk assessment of the specific procedures to be performed.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)
- In cases of potential splashing, a face shield should be worn in addition to safety goggles.

Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.[\[2\]](#) Gloves should be inspected before use and changed immediately if contaminated. Always wash hands thoroughly after handling.[\[1\]](#)

- Protective Clothing: A lab coat or chemical-resistant apron is required. For handling larger quantities or where there is a significant risk of splashing, chemical-resistant coveralls should be worn.[\[2\]](#)

Respiratory Protection:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[\[1\]](#)[\[2\]](#)
- If ventilation is inadequate or if exposure limits are exceeded, a full-face respirator with an appropriate organic vapor cartridge is necessary.[\[1\]](#)

Operational and Disposal Plans

Safe Handling Procedures:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. All personnel involved must be trained on the hazards and safe handling procedures for **Bicyclopentyl**.
- Ventilation: Always handle **Bicyclopentyl** in a well-ventilated area or inside a certified chemical fume hood to avoid the accumulation of flammable vapors.[\[1\]](#)[\[2\]](#)
- Preventing Ignition: **Bicyclopentyl** is a flammable liquid. Keep it away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)
- Avoiding Contact: Avoid direct contact with skin, eyes, and clothing.[\[1\]](#) Do not breathe vapors or mists.
- Storage: Store **Bicyclopentyl** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

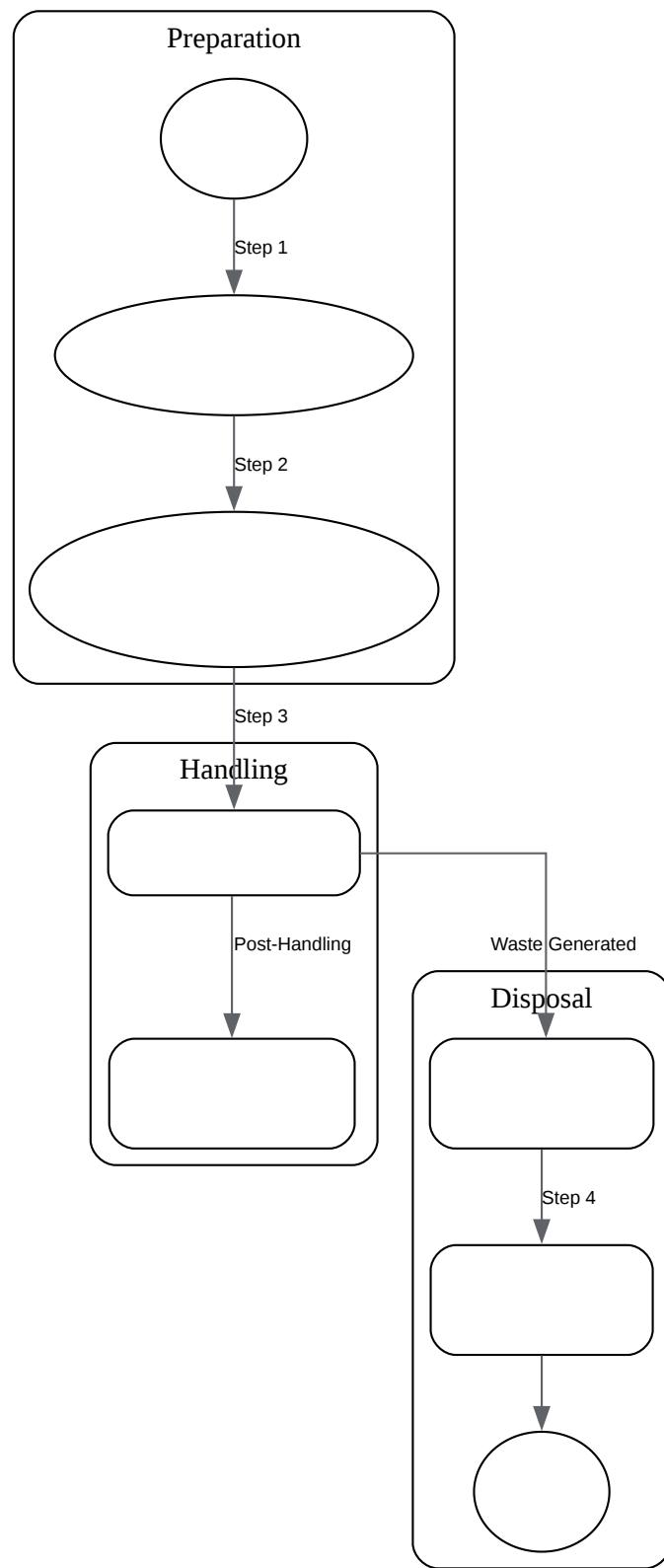
Disposal Plan: **Bicyclopentyl** and any contaminated materials should be disposed of as hazardous waste. Do not dispose of it down the drain or in regular trash.

- Waste Collection: Collect waste **Bicyclopentyl** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed container.

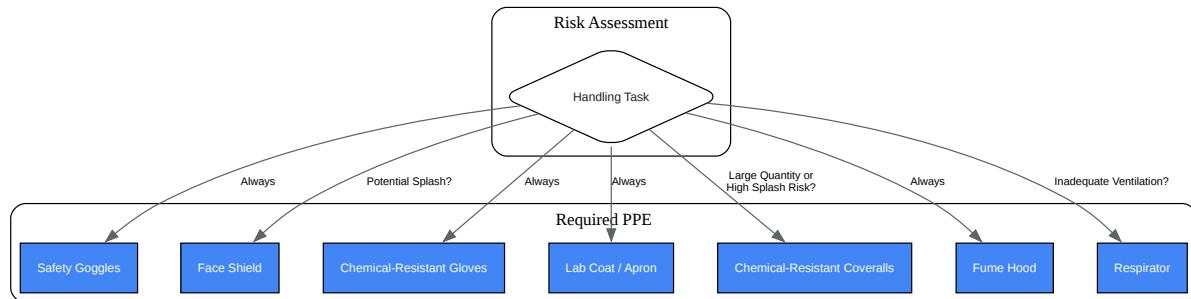
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Bicyclopentyl**".
- Storage of Waste: Store the hazardous waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Professional Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.

Visual Guides

The following diagrams illustrate the procedural workflow for safely handling **Bicyclopentyl** and the decision-making process for selecting appropriate PPE.

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Caption: Procedural workflow for safely handling **Bicyclopentyl**.



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Caption: Decision-making for selecting appropriate PPE for **Bicyclopentyl**.

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